

Application Notes & Protocols for Filaminast

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Compound Focus: Filaminast

CAS No.: 141184-34-1

Cat. No.: S527990

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This document provides a consolidated overview of the available data on **Filaminast**, a phosphodiesterase-4 (PDE4) inhibitor, intended to assist researchers in the field of drug development.

Chemical and Physical Properties

Filaminast (CAS Number 141184-34-1) is a small molecule compound with the following characteristics [1] [2]:

Table 1: Chemical and Physical Profile of Filaminast

Property	Details
CAS Number	141184-34-1
Molecular Formula	C ₁₅ H ₂₀ N ₂ O ₄
Molecular Weight	292.33 g/mol
IUPAC Name/SMILES	O(C1=C(OC)C=C(C(C(=NOC(N)=O)C)=C1)C2CCCC2
Purity	>98% (available) [1]
Appearance	Solid [2]

Property	Details
Density	~1.25 g/cm ³ [1]

Safety and Handling Protocol

Handling **Filaminast** requires precautions to ensure personal safety and environmental protection [2].

Table 2: Safety Data and Handling Procedures

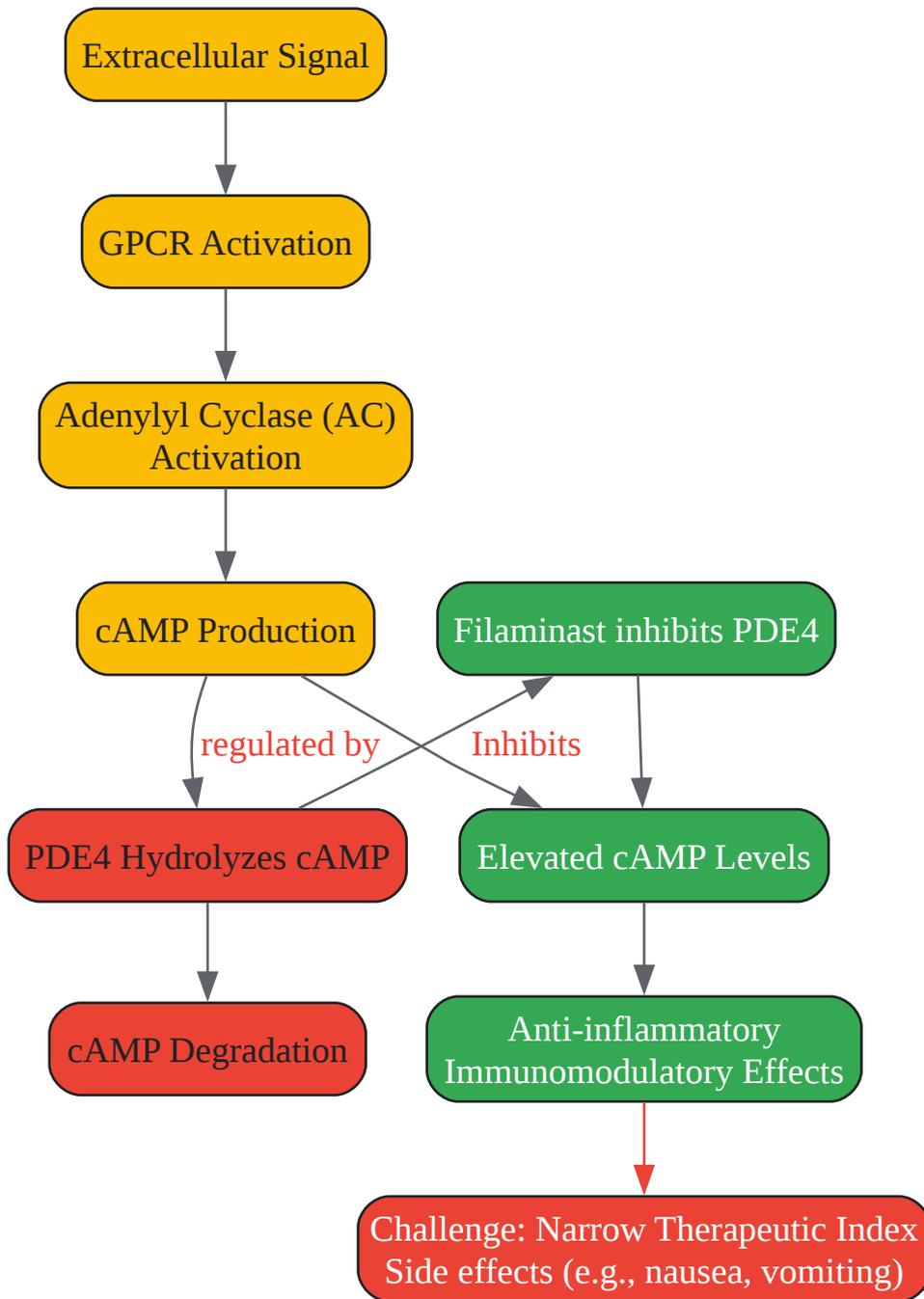
Aspect	Specification
GHS Classification	Acute toxicity (Oral, Category 4), Aquatic toxicity (Chronic, Category 1) [2]
Hazard Statements	H302 (Harmful if swallowed), H410 (Very toxic to aquatic life with long-lasting effects) [2]
Personal Protection	Safety goggles, gloves, impervious clothing, and suitable respiratory protection [2].
Engineering Controls	Use in a well-ventilated area, with accessible safety shower and eye wash station [2].
First Aid Measures	Eye contact: Flush with water and seek medical attention. Skin contact: Rinse thoroughly with water. Inhalation: Move to fresh air. Ingestion: Rinse mouth and consult a physician [2].
Storage Conditions	Store at -20°C (powder) or -80°C (solution in DMSO) in a tightly sealed container [1] [2].
Incompatibilities	Strong acids, strong bases, strong oxidizing agents, and strong reducing agents [2].

Background and Research Context

Filaminast is an analog of the PDE4 inhibitor rolipram and was investigated as a potential anti-asthma drug [1]. PDE4 enzymes are responsible for breaking down cyclic adenosine monophosphate (cAMP), a crucial secondary messenger involved in a wide array of physiological processes [3] [4]. Inhibition of PDE4 leads to elevated intracellular cAMP levels, which can produce **anti-inflammatory and immunomodulatory effects** [5] [3].

However, a major challenge in the development of early PDE4 inhibitors, including **Filaminast** and Rolipram, has been their **narrow therapeutic index**, often leading to dose-limiting side effects such as nausea and vomiting [6]. This has hindered their clinical development and spurred research into newer, more selective inhibitors [6].

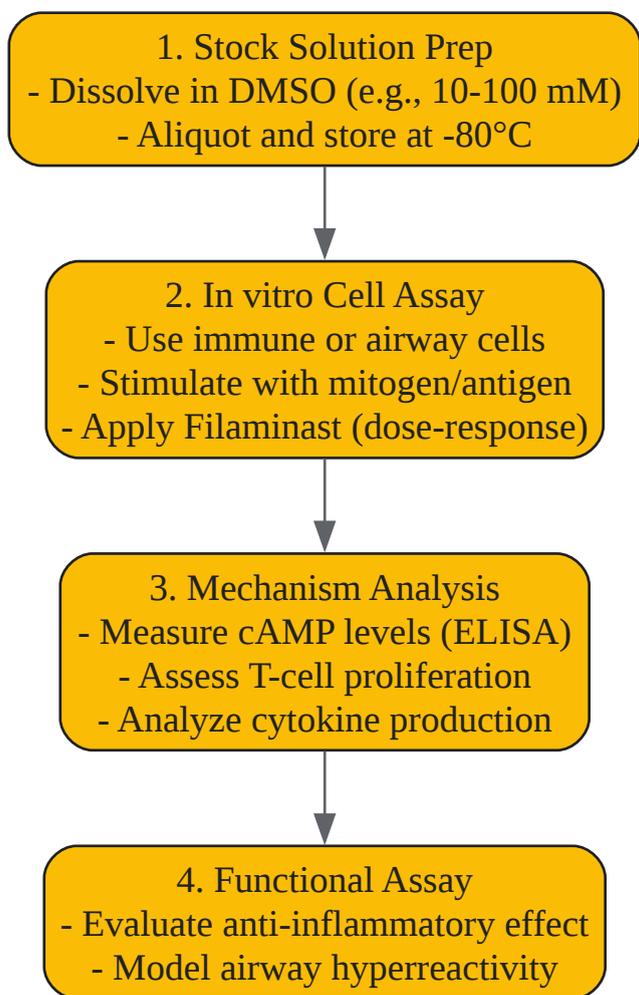
The following diagram illustrates the core mechanism of action of PDE4 inhibitors like **Filaminast** and the associated research challenges.



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Experimental Considerations and Proposed Workflow

While specific laboratory protocols for **Filaminast** were not available, its established role as a PDE4 inhibitor allows for the proposal of a generalized experimental workflow. Research would typically focus on confirming its activity and downstream effects in relevant biological models.



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Key Experimental Parameters:

- **Solubility:** **Filaminast** is soluble in DMSO at least up to 32.5 mg/mL (111.18 mM) [1].
- **Positive Controls:** Other PDE4 inhibitors like **Roflumilast** or **Rolipram** should be used as positive controls in experiments [5] [6].
- **Assay Types:** Common assays include:
 - **cAMP quantification** using ELISA or other kits to directly confirm PDE4 inhibition [5].
 - **T-cell proliferation assays**, as PDE4 inhibition has been shown to suppress CD4+ T-cell growth [5].
 - **Cytokine profiling** (e.g., TNF- α , IL-2) to measure immunomodulatory effects [5] [7].

Experimental Gaps and Future Research

The search results indicate that **Filaminast** is a well-characterized compound for purchase as a laboratory chemical [1] [2], but its detailed experimental protocols are not publicly documented, likely because it is an older investigational compound whose development was likely halted due to the class-wide side effects [6].

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